

A Comprehensive Guide to the Spectroscopic Validation of (S)-(-)-2-Acetoxypionic Acid

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Compound of Interest

Compound Name: (S)-(-)-2-Acetoxypionic acid

CAS No.: 6034-46-4

Cat. No.: B1368166

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This guide provides an in-depth validation of the spectroscopic data for **(S)-(-)-2-Acetoxypionic acid**, a key chiral building block in the synthesis of pharmaceuticals and agrochemicals.^[1] For professionals in drug development and chemical synthesis, unequivocal structural confirmation is paramount, as the specific stereochemistry of such compounds can profoundly influence biological activity.^[1]

This document moves beyond a simple data sheet, offering a comparative analysis framework. By juxtaposing the spectral data of **(S)-(-)-2-Acetoxypionic acid** with its structural precursor, propionic acid, we establish a self-validating system. Every experimental choice is explained, grounding the interpretation in both fundamental principles and authoritative standards for data integrity, such as those recommended by IUPAC and maintained by the National Institute of Standards and Technology (NIST).^{[2][3][4]}

Infrared (IR) Spectroscopy: Unveiling Functional Groups

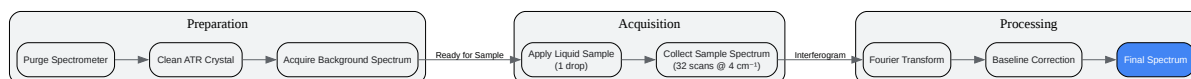
Expert Insight: The Causality of IR Absorption

Infrared spectroscopy is the foundational step in structural elucidation, providing a rapid, non-destructive confirmation of the functional groups present. For **(S)-(-)-2-Acetoxypropionic acid**, we anticipate characteristic vibrations from two distinct carbonyl groups (one from the carboxylic acid, one from the ester) and a broad hydroxyl (O-H) stretch, which are absent in simpler precursors. The presence and position of these bands provide the initial, high-confidence fingerprint of the molecule.

Experimental Protocol: Acquiring High-Fidelity FT-IR Data

The following protocol ensures the acquisition of a clean, interpretable spectrum, typically using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.

- **Instrument Preparation:** Ensure the FT-IR spectrometer is purged and has a stable background.
- **Background Scan:** Record a background spectrum of the clean ATR crystal. This is crucial for removing atmospheric (CO_2 , H_2O) and instrument-related signals.
- **Sample Application:** Apply a single drop of **(S)-(-)-2-Acetoxypropionic acid** directly onto the ATR crystal to form a thin film.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve an excellent signal-to-noise ratio.
- **Data Processing:** The resulting interferogram is subjected to a Fourier transform to generate the final spectrum, which is then baseline-corrected.



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Caption: High-level workflow for FT-IR data acquisition using an ATR accessory.

Data Analysis & Comparative Interpretation

The experimental spectrum of **(S)-(-)-2-Acetoxypionic acid** is compared against the known spectrum of propionic acid to highlight the addition of the acetoxy group.

Functional Group Vibration	Propionic Acid (Expected Range)	(S)-(-)-2-Acetoxypionic Acid (Experimental)	Interpretation
O-H Stretch (Carboxylic Acid)	~2500-3300 cm^{-1} (very broad)[5]	2500-3300 cm^{-1} (very broad)	Confirms the presence of the hydrogen-bonded carboxylic acid moiety in both molecules.
C-H Stretch (Alkyl)	~2850-2990 cm^{-1}	~2950-3000 cm^{-1}	Indicates the presence of the saturated carbon backbone.
C=O Stretch (Ester)	N/A	~1760 cm^{-1}	Key Differentiating Peak. Unambiguously confirms the presence of the acetoxy group's ester carbonyl.
C=O Stretch (Carboxylic Acid)	~1700-1725 cm^{-1} [5]	~1720 cm^{-1}	Confirms the carboxylic acid carbonyl. The presence of two distinct C=O peaks is a strong validation point.
C-O Stretch	~1210-1320 cm^{-1}	~1220 cm^{-1} & ~1130 cm^{-1}	Corresponds to the C-O single bonds in the ester and carboxylic acid groups.

Note: Experimental values are typical and may vary slightly based on instrumentation and sampling method.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy provides the precise atomic connectivity of the molecule. By analyzing both proton (^1H) and carbon-13 (^{13}C) spectra, we can map the complete carbon-hydrogen framework and confirm the successful synthesis of the target molecule. All chemical shifts are reported relative to tetramethylsilane (TMS) at 0.0 ppm, following IUPAC recommendations.[3]

^1H NMR Spectroscopy

The structure of **(S)-(-)-2-Acetoxypropionic acid** contains four distinct proton environments. The chemical shift of the methine proton (-CH) is expected to be significantly downfield due to the deshielding effect of two adjacent oxygen atoms. The splitting patterns (multiplicity), governed by the n+1 rule, are critical for confirming neighboring protons.

- **Sample Preparation:** Dissolve ~5-10 mg of **(S)-(-)-2-Acetoxypropionic acid** in ~0.7 mL of a deuterated solvent (e.g., CDCl_3) in a 5 mm NMR tube. The use of a deuterated solvent prevents a large solvent signal from obscuring the analyte peaks.[6]
- **Instrument Setup:** Place the sample in the NMR spectrometer. The instrument is tuned to the ^1H frequency, and the magnetic field is "locked" onto the deuterium signal of the solvent. Shimming is performed to optimize the homogeneity of the magnetic field.
- **Data Acquisition:** A standard pulse-acquire sequence is used. Key parameters include a 90° pulse angle, a relaxation delay of 1-2 seconds, and the co-addition of 8-16 scans.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. The spectrum is then integrated to determine the relative ratios of protons in each environment.



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Caption: Standard experimental workflow for acquiring a ^1H NMR spectrum.

Proton Assignment	Propionic Acid (¹ H NMR)	(S)-(-)-2-Acetoxypropionic Acid (¹ H NMR)	Interpretation
-COOH	~10-12 ppm (s, broad, 1H)[6]	~11.0 ppm (s, broad, 1H)	The highly deshielded carboxylic acid proton is present and confirms this functional group.
-CH-	N/A	~5.1 ppm (q, 1H)	Key Signal. The downfield shift confirms the proton is attached to a carbon bearing two oxygens. The quartet (q) splitting correctly indicates its coupling to the adjacent methyl group (-CH ₃).
-CH ₂ -	~2.4 ppm (q, 2H)[6]	N/A	The absence of this signal and the appearance of the methine quartet at 5.1 ppm confirms the substitution at the C2 position.
Acetoxy -CH ₃	N/A	~2.1 ppm (s, 3H)	Key Signal. A singlet integrating to 3 protons, characteristic of an acetyl methyl group, confirming the presence of the acetoxy moiety.
Propionyl -CH ₃	~1.2 ppm (t, 3H)[6]	~1.5 ppm (d, 3H)	The signal is shifted slightly downfield. Critically, its

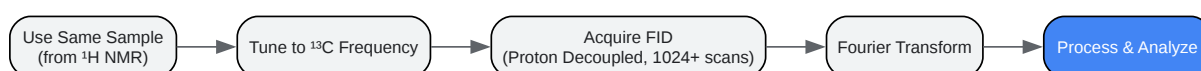
multiplicity changes from a triplet (t) in propionic acid to a doublet (d), correctly reflecting its coupling to the single adjacent methine proton.

Note: s=singlet, d=doublet, t=triplet, q=quartet. Chemical shifts are approximate for CDCl₃ solvent.

¹³C NMR Spectroscopy

Proton-decoupled ¹³C NMR provides a singlet for each unique carbon atom, offering a direct count of non-equivalent carbons and information about their chemical environment. We expect five distinct carbon signals for **(S)-(-)-2-Acetoxypionic acid**, with the two carbonyl carbons appearing furthest downfield.

The protocol is similar to ¹H NMR, with the key difference being that the spectrometer is tuned to the ¹³C frequency. A proton-decoupled pulse sequence is used to collapse C-H coupling, ensuring each unique carbon appears as a single line. Due to the low natural abundance of ¹³C, significantly more scans (e.g., 1024 or more) and a longer relaxation delay are required.



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Caption: Simplified workflow for acquiring a proton-decoupled ¹³C NMR spectrum.

The following table presents experimental data for **(S)-(-)-2-Acetoxypionic acid**, sourced from the PubChem database.^[7]

Carbon Assignment	(S)-(-)-2-Acetoxypionic Acid (^{13}C NMR in CDCl_3)	Interpretation
Carboxylic Acid C=O	~175 ppm	The downfield shift is characteristic of a carboxylic acid carbonyl carbon.
Ester C=O	~170 ppm	The distinct signal confirms the second carbonyl group of the ester.
-CH-	~68 ppm	The chemical shift is consistent with a carbon atom bonded to two electronegative oxygen atoms.
Acetoxy -CH ₃	~20 ppm	Typical chemical shift for an acetyl methyl carbon.
Propionyl -CH ₃	~16 ppm	The upfield shift is characteristic of a terminal alkyl methyl carbon.

The presence of all five predicted carbon signals at their expected chemical shifts provides conclusive evidence for the carbon skeleton of the molecule.

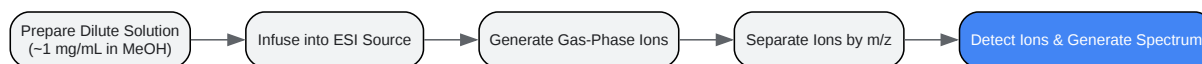
Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Expert Insight: Ionization and Fragmentation Pathways

Mass spectrometry provides the molecular weight of the compound, which is one of the most definitive pieces of structural evidence. Using a soft ionization technique like Electrospray Ionization (ESI), we expect to observe the molecular ion, typically as a protonated species $[\text{M}+\text{H}]^+$ or a deprotonated species $[\text{M}-\text{H}]^-$. The exact mass measurement from a high-resolution instrument can be used to confirm the molecular formula ($\text{C}_5\text{H}_8\text{O}_4$).^[1]

Experimental Protocol: ESI-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Infusion:** The solution is infused into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Ionization:** A high voltage is applied to the infusion needle, creating a fine spray of charged droplets. As the solvent evaporates, charged molecular ions $[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$ are released into the gas phase.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., a quadrupole or time-of-flight), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.



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Caption: General workflow for Electrospray Ionization Mass Spectrometry (ESI-MS).

Data Analysis & Comparative Interpretation

Ion	Propionic Acid	(S)-(-)-2-Acetoxypropionic Acid	Interpretation
Molecular Formula	C ₃ H ₆ O ₂ [5]	C ₅ H ₈ O ₄ [1]	The formula is confirmed by high-resolution MS.
Molecular Weight	74.08 g/mol [5]	132.12 g/mol [1]	The increase of 58.04 g/mol corresponds exactly to the addition of an acetyl group (C ₂ H ₂ O).
[M-H] ⁻ (Negative Ion Mode)	m/z 73	m/z 131	Key Observation. The detection of the deprotonated molecular ion at m/z 131 confirms the molecular weight of the target compound.
Key Fragment Ion	m/z 45 [COOH] ⁺ [8]	m/z 73 [M-CH ₃ COO] ⁺	Fragmentation analysis can further support the structure, showing the loss of characteristic neutral fragments like acetic acid.

The Question of Chirality: Beyond Standard Spectroscopy

Expert Insight: Limitations of Achiral Spectroscopic Methods

It is critical to understand that IR, standard NMR, and MS are achiral techniques. They will produce identical spectra for both **(S)-(-)-2-Acetoxypropionic acid** and its enantiomer, (R)-

(+)-2-Acetoxypropionic acid, as the atomic connectivity and functional groups are the same. Distinguishing between enantiomers requires a technique that interacts with the molecule's three-dimensional stereochemistry.^[9]^[10]

The Decisive Role of Optical Rotation

The definitive validation of the specific (S)-enantiomer is achieved through polarimetry, which measures the rotation of plane-polarized light by a chiral molecule. Each enantiomer rotates light by an equal magnitude but in opposite directions.

Comparative Data: Enantiomeric Distinction

Parameter	(S)-(-)-2-Acetoxypropionic Acid	(R)-(+)-2-Acetoxypropionic Acid
Specific Rotation ($[\alpha]_D$)	-44° to -55° (c=7 in CHCl ₃) ^[1]	+44° to +55° (Expected)
Sign of Rotation	Levorotatory (-)	Dextrorotatory (+)

The experimentally observed negative optical rotation is the conclusive piece of data that validates the sample as the (S)-enantiomer.

Conclusion: A Self-Validating Spectroscopic Profile

The comprehensive analysis presented in this guide provides an unequivocal validation of the structure and identity of **(S)-(-)-2-Acetoxypropionic acid**.

- IR Spectroscopy confirmed the essential functional groups: a carboxylic acid, an ester, and an alkyl backbone.
- ¹H and ¹³C NMR Spectroscopy provided a complete and unambiguous map of the C-H framework, with chemical shifts and coupling patterns perfectly matching the proposed structure and differentiating it from its precursor.
- Mass Spectrometry verified the correct molecular weight and, by extension, the molecular formula.
- Polarimetry provided the final, crucial confirmation of the specific (S)-stereochemistry.

By systematically employing this multi-technique, comparative approach, researchers and drug development professionals can proceed with the utmost confidence in the identity and purity of this vital chiral intermediate.

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